

Application Notes: The Role of Lithium Formate Monohydrate in Organic Synthesis

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Compound of Interest

Compound Name: *Lithium formate monohydrate*

Cat. No.: *B1592690*

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Introduction

Lithium formate monohydrate ($\text{CHLiO}_2 \cdot \text{H}_2\text{O}$) is a white crystalline solid that is the lithium salt of formic acid. While other formate salts, such as ammonium formate and sodium formate, are well-established reagents in organic synthesis, particularly as hydrogen donors in catalytic transfer hydrogenation, the specific applications of **lithium formate monohydrate** are less frequently documented in the mainstream chemical literature. These application notes aim to provide an overview of the potential and observed roles of **lithium formate monohydrate** in organic synthesis, drawing from available data and analogous reactivity of other formate salts.

Physicochemical Properties

A summary of the key physicochemical properties of **lithium formate monohydrate** is presented in Table 1. Understanding these properties is crucial for its handling and application in synthetic protocols.

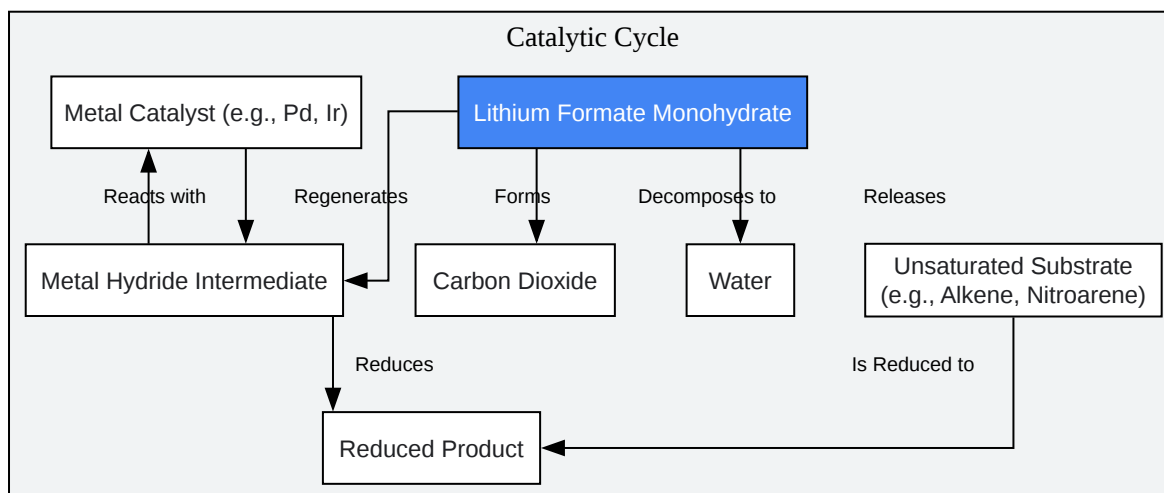
Property	Value
Molecular Formula	CH_3LiO_3
Molecular Weight	69.97 g/mol
Appearance	White crystalline solid
CAS Number	6108-23-2

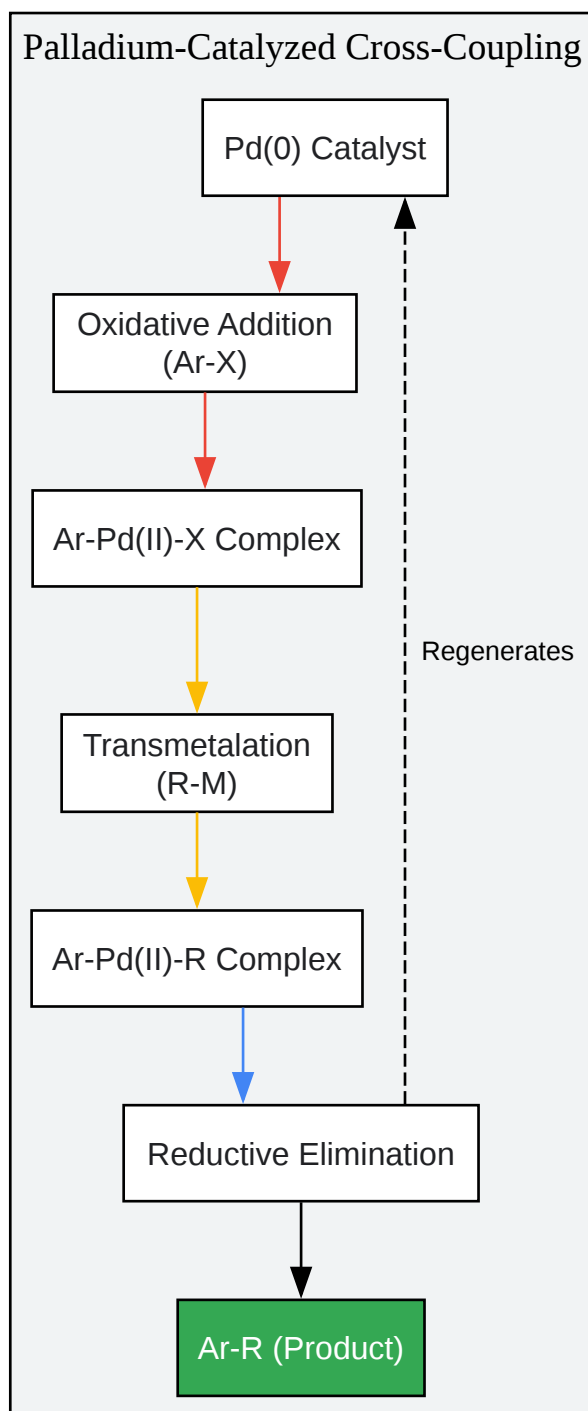
Application in Catalytic Transfer Hydrogenation

Catalytic transfer hydrogenation (CTH) is a powerful technique in organic synthesis for the reduction of various functional groups, where a hydrogen donor molecule transfers hydrogen to a substrate in the presence of a metal catalyst. Formate salts are common hydrogen donors in this process. While specific and detailed protocols for **lithium formate monohydrate** are scarce, its role can be inferred from comparative studies involving various formate salts.

One study investigating iridium-catalyzed transfer hydrogenation included lithium formate among the formate salts tested. Although detailed quantitative data for a range of substrates was not provided, its inclusion suggests its potential utility as a hydrogen donor.^[1] The general mechanism for formate-mediated CTH is depicted below.

Logical Workflow for Formate-Mediated Catalytic Transfer Hydrogenation





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References

- 1. researchgate.net [researchgate.net]
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